

Health and safety information for handling 2,5-Difluoroaniline

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Compound of Interest

Compound Name: 2,5-Difluoroaniline

Cat. No.: B146615

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An In-depth Technical Guide to the Health and Safety of **2,5-Difluoroaniline**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. It is not a substitute for a formal risk assessment and the information in a substance-specific Safety Data Sheet (SDS). All laboratory work should be conducted in accordance with institutional safety policies and under the supervision of qualified personnel.

Chemical Identification and Physical Properties

2,5-Difluoroaniline is an important intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its chemical structure and physical properties are summarized below.

Property	Value	Reference
Chemical Name	2,5-Difluoroaniline	[3]
Synonyms	2,5-Difluorobenzenamine, Aniline, 2,5-difluoro-	[3]
CAS Number	367-30-6	[3]
Molecular Formula	C ₆ H ₅ F ₂ N	[2]
Molecular Weight	129.11 g/mol	[2]
Appearance	Clear, colorless to yellow or pale brown liquid	[4]
Melting Point	11-13 °C	[5]
Boiling Point	176-178 °C	[5]
Density	1.288 g/mL at 25 °C	[5]
Flash Point	66 °C (150.8 °F) - closed cup	[6]
Water Solubility	Not miscible	[7]
Refractive Index	n _{20/D} 1.513	[5]

Hazard Identification and Classification

2,5-Difluoroaniline is classified as a hazardous chemical. The primary hazards are acute toxicity and skin sensitization.[3]

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[3]
- Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.[3]
- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[3]
- Skin Sensitization (Category 1), H317: May cause an allergic skin reaction.[3]

Signal Word: Warning[3]

Hazard Statements:[3]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H317: May cause an allergic skin reaction.

Toxicological Information

Exposure to **2,5-Difluoroaniline** can cause adverse health effects through oral, dermal, and inhalation routes.[3] Like other anilines, it may have the potential to cause methemoglobinemia, a condition where the oxygen-carrying capacity of the blood is reduced.[8][9]

Acute Toxicity

While specific LD50 and LC50 data for **2,5-Difluoroaniline** are not readily available in the searched literature, data for the closely related isomer, 2,4-Difluoroaniline, can provide an estimate of its acute toxicity.

Endpoint	Value (2,4-Difluoroaniline)	Species	Reference
Oral LD50	820 mg/kg	Rat	[10]
Dermal LD50	672 mg/kg	Rat	[10]
Inhalation LC50	6210 mg/m ³ (4 hours)	Rat	[8]

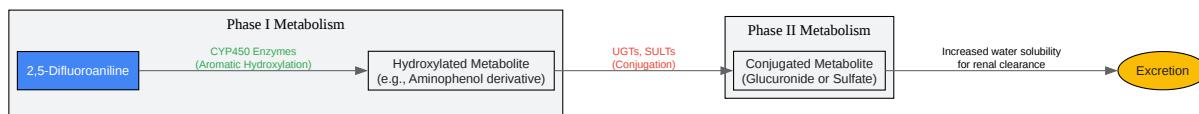
Skin Sensitization

2,5-Difluoroaniline is classified as a skin sensitizer.[3] This means that repeated skin contact can lead to an allergic reaction. The mechanism of skin sensitization by halogenated anilines is understood to involve metabolic activation to reactive intermediates.[11]

Metabolic and Toxicological Pathways

Metabolic Pathway: Cytochrome P450 Hydroxylation

The primary metabolic pathway for **2,5-Difluoroaniline** in the body is aromatic hydroxylation catalyzed by cytochrome P450 (CYP450) enzymes in the liver. This is a common Phase I metabolic reaction for aromatic amines.

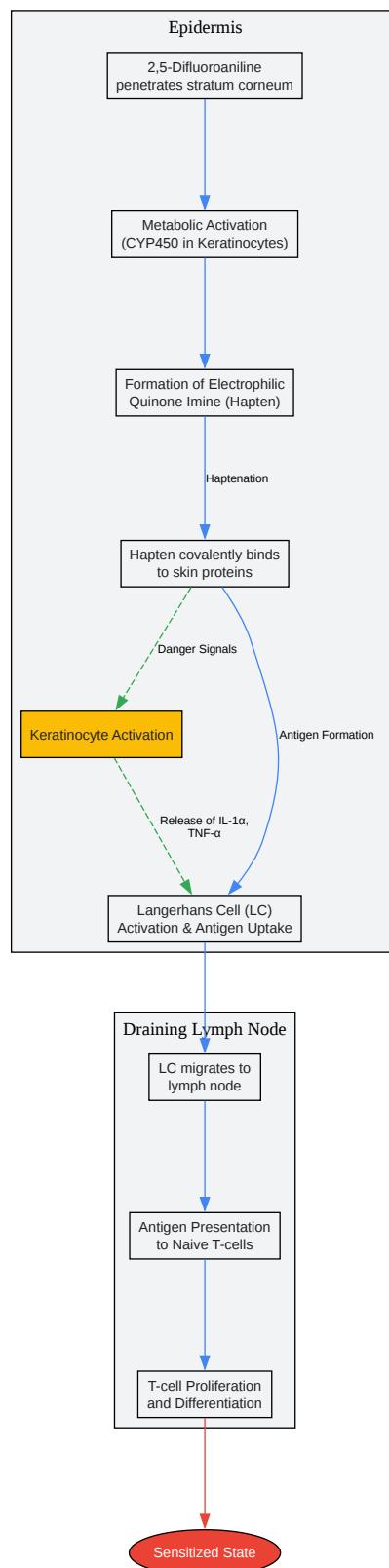


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Metabolic activation of **2,5-Difluoroaniline**.

Signaling Pathway: Skin Sensitization

Skin sensitization is a complex process involving metabolic activation, interaction with skin proteins, and a subsequent immune response. The process can be broken down into several key events, starting with the chemical penetrating the skin and ending with the proliferation of T-cells that will recognize the chemical upon subsequent exposure.



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Simplified signaling pathway for skin sensitization.

Experimental Protocols

Synthesis of 2,5-Difluoroaniline by Catalytic Hydrogenation

This protocol describes the reduction of 2,5-difluoronitrobenzene to **2,5-difluoroaniline** using a Raney Nickel catalyst. This method is adapted from a general procedure for the synthesis of fluoroanilines.

Materials:

- 2,5-Difluoronitrobenzene
- Raney Nickel (slurry in water)
- Methanol (or other suitable solvent like Tetrahydrofuran)
- Hydrogen gas
- Nitrogen gas
- Filter aid (e.g., Celite)
- Parr shaker or similar hydrogenation apparatus
- Standard laboratory glassware

Procedure:

- Catalyst Preparation: In a fume hood, carefully wash the Raney Nickel slurry with methanol to remove the water. The amount of catalyst is typically 5-10% by weight of the starting material.
- Reaction Setup: To a pressure-resistant reaction vessel (e.g., a Parr bottle), add the 2,5-difluoronitrobenzene and methanol. Add the prepared Raney Nickel catalyst to the solution.
- Hydrogenation:

- Seal the reaction vessel and connect it to the hydrogenation apparatus.
- Purge the system with nitrogen gas to remove air, and then purge with hydrogen gas.
- Pressurize the vessel with hydrogen to the desired pressure (e.g., 50 psi).
- Begin agitation and maintain the reaction at room temperature.
- Monitor the reaction progress by observing the uptake of hydrogen. The reaction is typically complete within a few hours.

- Work-up:
 - Once the reaction is complete, carefully vent the hydrogen and purge the system with nitrogen.
 - Filter the reaction mixture through a pad of filter aid to remove the Raney Nickel catalyst.
Caution: The catalyst may be pyrophoric upon exposure to air; keep the filter cake wet with solvent.
 - Wash the filter cake with additional methanol.
 - Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **2,5-difluoroaniline** can be purified by vacuum distillation to yield the final product.

Summary of Key Toxicity Test Methodologies

The following are summaries of standard OECD test guidelines for assessing the toxicity of chemicals.

- Principle: A single dose of the substance is administered to a group of fasted rats by oral gavage.
- Procedure: A sighting study is performed to determine the appropriate starting dose. Subsequently, groups of animals are dosed at one of a series of fixed dose levels (5, 50,

300, 2000 mg/kg). Observations for signs of toxicity and mortality are made for up to 14 days.

- Endpoint: The test allows for the classification of the substance into a GHS toxicity category.
- Principle: Fish are exposed to the test substance in a static or semi-static system for 96 hours.
- Procedure: Groups of fish are exposed to at least five concentrations of the test substance arranged in a geometric series. Mortality and other signs of toxicity are observed at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 (the concentration that is lethal to 50% of the fish) at 96 hours is calculated.
- Principle: Young Daphnia magna (<24 hours old) are exposed to the test substance for 48 hours.
- Procedure: Groups of daphnids are exposed to at least five concentrations of the test substance. Immobilisation (the inability to swim) is recorded at 24 and 48 hours.
- Endpoint: The EC50 (the concentration that immobilizes 50% of the daphnids) at 48 hours is calculated.[\[1\]](#)
- Principle: The effect of the test substance on the growth of a selected species of algae is determined over a 72-hour period.
- Procedure: Exponentially growing algal cultures are exposed to a series of concentrations of the test substance. The growth of the algae is measured at least daily by cell counts or a surrogate measurement like fluorescence.
- Endpoint: The EC50 for growth rate inhibition and yield are calculated.

Safe Handling and Storage

Engineering Controls:

- Work with **2,5-Difluoroaniline** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[3]
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):[3]

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Inspect gloves before use.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Handling:

- Avoid contact with skin and eyes.[3]
- Do not breathe vapors or mists.[3]
- Wash hands thoroughly after handling.[3]
- Keep away from sources of ignition.[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]
- Store away from incompatible materials such as strong oxidizing agents and acids.

First Aid and Emergency Procedures

First Aid Measures:[3]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Ensure adequate ventilation. Remove all sources of ignition.[\[3\]](#)
- Environmental Precautions: Prevent the chemical from entering drains.
- Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[\[3\]](#)

Disposal Considerations

Dispose of **2,5-Difluoroaniline** and any contaminated materials in accordance with local, state, and federal regulations.[\[3\]](#) Contact a licensed professional waste disposal service.

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